

Commercial Availability and Applications of Isomannide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Isomannide**
Cat. No.: **B3422123**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isomannide, a dianhydrohexitol derived from the dehydration of D-mannitol, is a rigid, chiral bicyclic diol. Its unique stereochemistry and structural properties make it a valuable building block in various fields, particularly in polymer chemistry and pharmaceutical development. This technical guide provides an in-depth overview of the commercial availability of **Isomannide**, detailed experimental protocols for its application in the synthesis of polymers and enzyme inhibitors, and its use as a chiral auxiliary.

Commercial Availability of Isomannide

Isomannide is readily available from a range of chemical suppliers, catering to both research and bulk quantity needs. The quality and specifications can vary between suppliers, and it is crucial to select a grade appropriate for the intended application. Key suppliers and their product specifications are summarized in the tables below.

Table 1: Major Commercial Suppliers of Isomannide

| Supplier | Product Name/Number | Purity | CAS Number | Molecular Formula | Molecular Weight (g/mol) |
|-------------------|-------------------------------|--------------------------------|-------------|---|--------------------------|
| TCI America | Isomannide / I0406 | >98.0% (GC) [1] | 641-74-7[1] | C ₆ H ₁₀ O ₄ [1] | 146.14[1] |
| Sigma-Aldrich | Dianhydro-D-mannitol / 329266 | 1,4:3,6- 95%[2] | 641-74-7 | C ₆ H ₁₀ O ₄ | 146.14 |
| MedChemExpress | Isomannide / HY-W013827 | 99.93% | 641-74-7 | C ₆ H ₁₀ O ₄ | 146.14 |
| SynthoSe | Isomannide, Min. 98% / IM620 | Min. 98% (¹H-NMR) | 641-74-7 | C ₆ H ₁₀ O ₄ | 146.14 |
| Apollo Scientific | Isomannide / BI7962 | 98% | 641-74-7 | C ₆ H ₁₀ O ₄ | 146.14 |
| ChemicalBook | Isomannide | Varies by supplier (e.g., 99%) | 641-74-7 | C ₆ H ₁₀ O ₄ | 146.14 |

Table 2: Physical and Chemical Properties of Isomannide

| Property | Value | Reference |
|--------------------------------|---|-----------|
| Appearance | White to light yellow powder or crystals | |
| Melting Point | 80-88 °C | |
| Boiling Point | 150 °C at 12 mmHg | |
| Specific Rotation $[\alpha]_D$ | +85.0° to +95.0° (c=3, H ₂ O) | |
| Solubility | Soluble in water. Slightly soluble in Chloroform, Methanol. | |
| Storage Temperature | Room temperature, recommended in a cool and dark place (<15°C). Some suppliers recommend 0 to 8 °C. | |

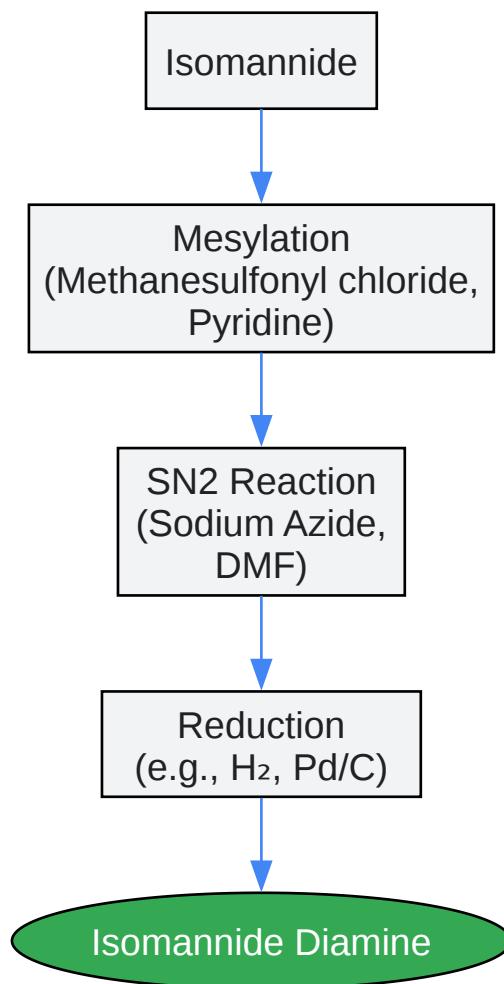
Experimental Protocols and Applications

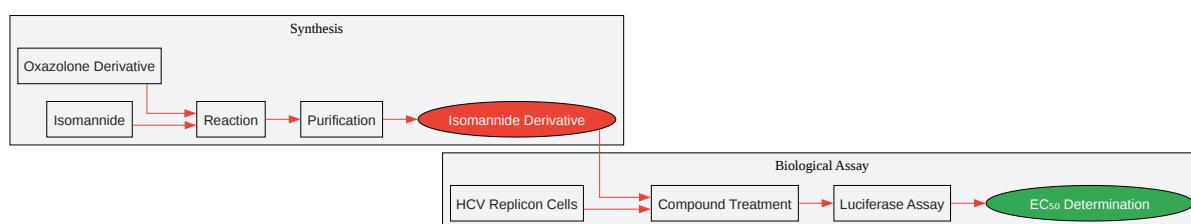
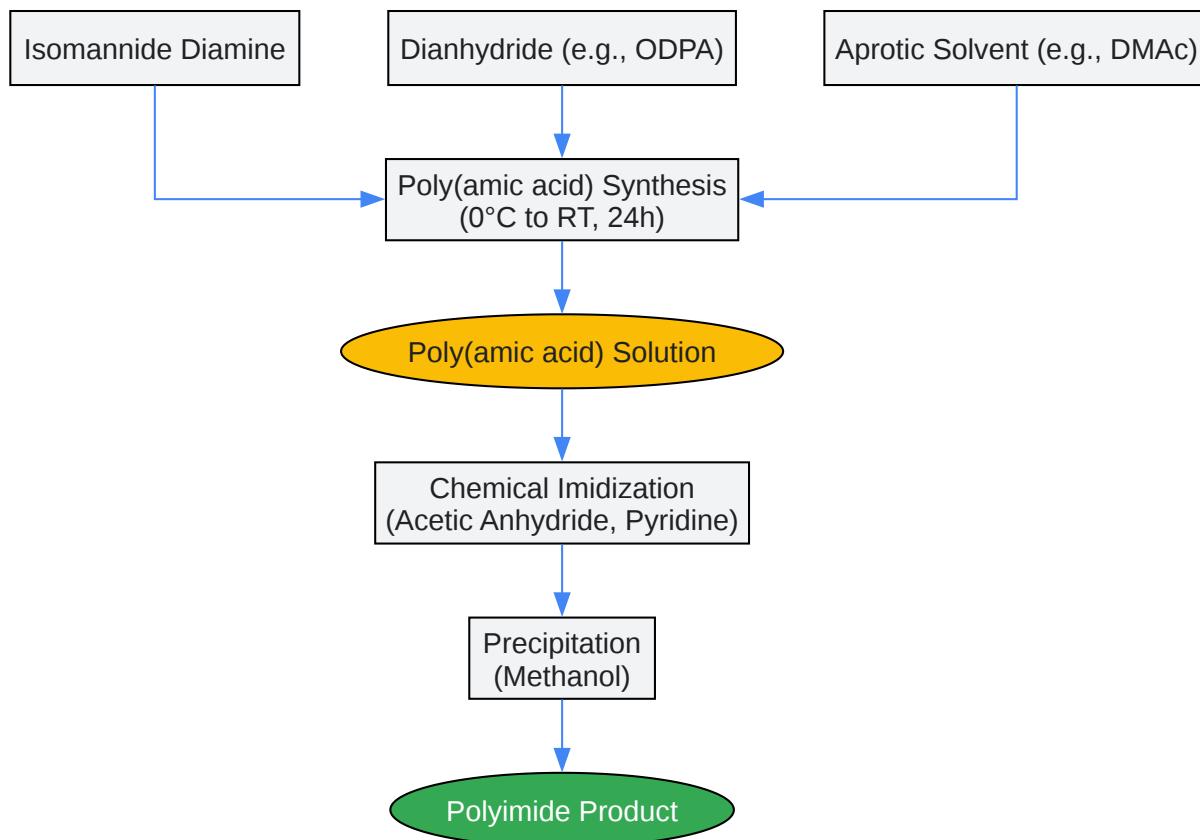
Isomannide's rigid structure and chirality are leveraged in several applications within drug development and material science.

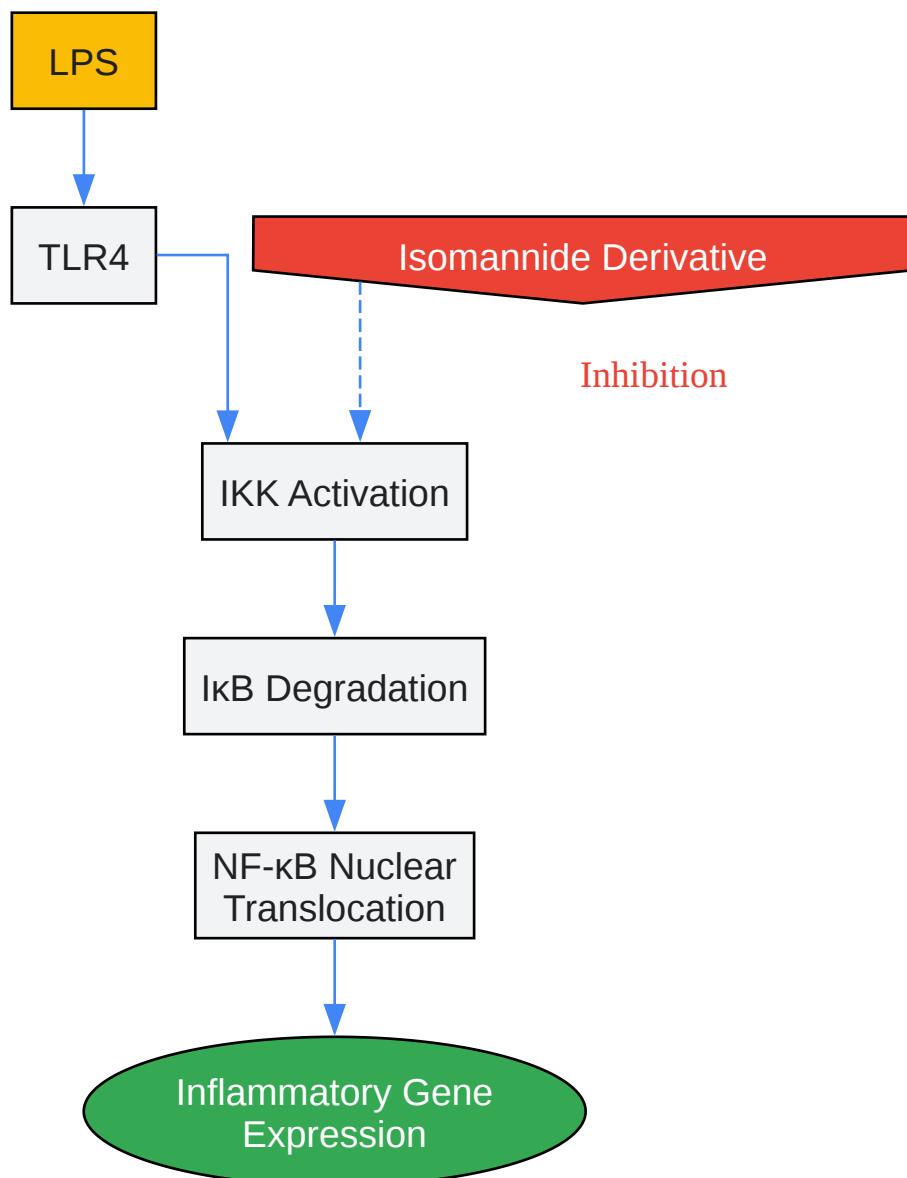
Synthesis of Isomannide-Based Polymers for Biomedical Applications

Isomannide is a valuable monomer for producing bio-based polymers with desirable properties such as high thermal stability and optical transparency. These polymers have potential applications in biomedical devices and drug delivery systems.

A crucial step in creating certain polymers is the synthesis of diamine monomers from **Isomannide**.





[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis of novel biobased polyimides derived from isomannide with good optical transparency, solubility and thermal stability - RSC Advances (RSC Publishing)

[pubs.rsc.org]

- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Commercial Availability and Applications of Isomannide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3422123#commercial-availability-and-suppliers-of-isomannide\]](https://www.benchchem.com/product/b3422123#commercial-availability-and-suppliers-of-isomannide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com